

Benzyloxyacetaldehyde Dimethyl Acetal: A Technical Guide to Its Solubility Characteristics

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Compound of Interest

Compound Name: *Benzyloxyacetaldehyde dimethyl acetal*

Cat. No.: *B147722*

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Introduction

Benzyloxyacetaldehyde dimethyl acetal is a valuable acetal functionalized with a benzyl ether, making it a key intermediate in various organic syntheses. Its utility in the development of pharmaceuticals and other complex molecules hinges on a thorough understanding of its physical and chemical properties, particularly its solubility. This technical guide provides a comprehensive overview of the available solubility information for **benzyloxyacetaldehyde dimethyl acetal**, details experimental protocols for its determination, and presents logical workflows for assessing its behavior in various solvent systems. While explicit quantitative solubility data is not readily available in published literature, this guide consolidates related information and provides a framework for its empirical determination.

Physicochemical Properties

A summary of the known physicochemical properties of **benzyloxyacetaldehyde dimethyl acetal** is presented in Table 1. These properties provide context for its expected solubility behavior.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₆ O ₃	[1][2]
Molecular Weight	196.24 g/mol	[1][2]
Physical State	Liquid	[1][3][4]
Appearance	Colorless	[3][4]
Boiling Point	80 - 82 °C at 0.5 mmHg	[1]
Density	1.04 g/cm ³	[1]
Refractive Index	1.49	[1]

Solubility Profile

Direct quantitative solubility data for **benzyloxyacetaldehyde dimethyl acetal** in various solvents is not extensively reported in publicly available safety data sheets or chemical databases.[3][4][5] However, based on its chemical structure and information available for analogous compounds, a qualitative solubility profile can be inferred.

Inference from Structural Analogs:

The related compound, benzaldehyde dimethyl acetal, is reported to be soluble in alcohol and has an estimated water solubility of 4377 mg/L at 25 °C, while also being described as insoluble in water.[6][7] This suggests that **benzyloxyacetaldehyde dimethyl acetal** is likely to exhibit good solubility in organic solvents, particularly alcohols, and poor solubility in water.

A summary of the expected and reported solubility is presented in Table 2.

Solvent	Expected/Reported Solubility	Reference
Water	Poor/Insoluble (inferred)	[6][7]
Alcohols (e.g., Ethanol, Methanol)	Soluble (inferred)	[6]
Organic Solvents (e.g., DMSO)	Likely Soluble (general principle)	

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of a test chemical like **benzyloxyacetaldehyde dimethyl acetal**, adapted from established methodologies for cytotoxicity testing.[8]

Objective: To determine the solubility of **benzyloxyacetaldehyde dimethyl acetal** in a stepwise manner in aqueous and organic solvents.

Materials:

- **Benzyloxyacetaldehyde dimethyl acetal**
- Solvents of interest (e.g., cell culture medium, Dimethyl Sulfoxide (DMSO), Ethanol)
- Glass test tubes
- Vortex mixer
- Water bath sonicator
- Analytical balance

Procedure:

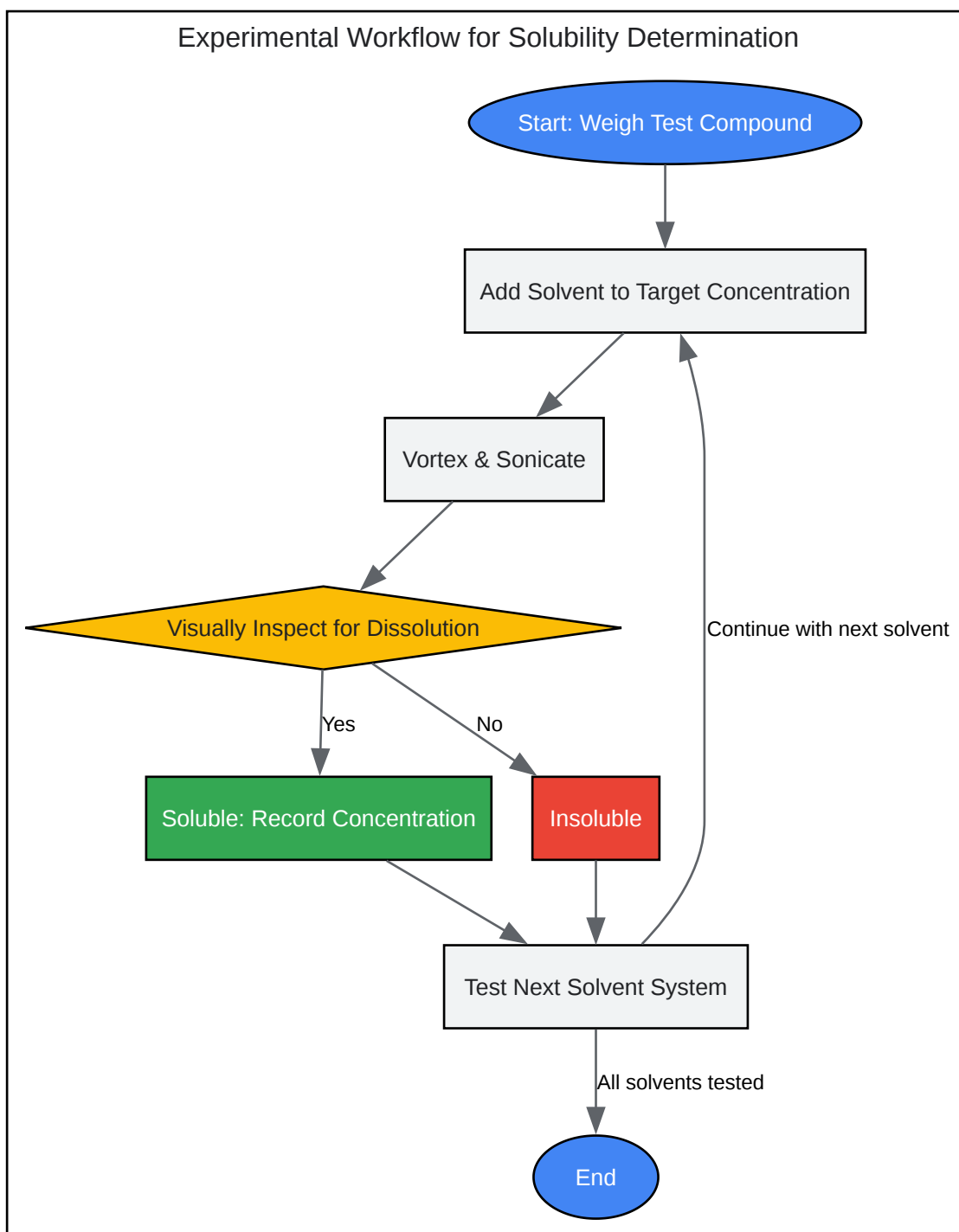
- Initial High Concentration Screening (e.g., 20 mg/mL): a. Weigh approximately 10 mg of **benzyloxyacetaldehyde dimethyl acetal** into a glass test tube. b. Add 0.5 mL of the test solvent to achieve a concentration of 20 mg/mL.[8] c. Vigorously mix the solution using a

vortex mixer for at least 30 seconds. d. Visually inspect for complete dissolution. If not fully dissolved, sonicate in a water bath for a defined period (e.g., 15-30 minutes). e. If the compound dissolves completely, it is considered soluble at this concentration.

- **Stepwise Dilution for Insoluble Compounds:** a. If the compound is not soluble at 20 mg/mL, perform a serial dilution to determine the approximate solubility. b. For example, if insoluble in an aqueous medium, a subsequent test can be performed at 2 mg/mL and then 0.2 mg/mL by adding more solvent to the initial mixture.^[8]
- **Testing in Organic Solvents:** a. If the compound exhibits low solubility in aqueous media, repeat the procedure with organic solvents commonly used in drug development, such as DMSO or ethanol.^[8] b. A higher initial concentration (e.g., 200 mg/mL) can be tested in these solvents.^[8]
- **Documentation:** a. Record the highest concentration at which the compound completely dissolves in each solvent. b. Note any observations, such as the formation of a precipitate, color change, or immiscibility.

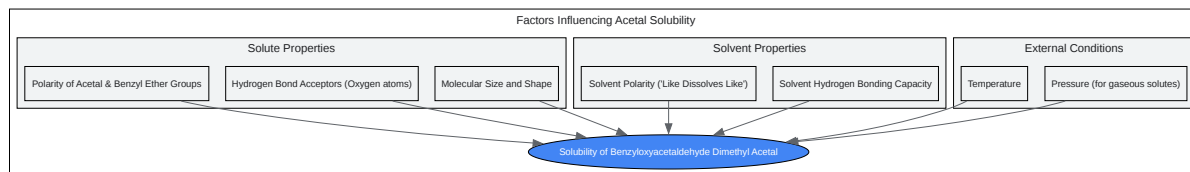
Visualizing Experimental and Logical Workflows

To aid in the practical application of solubility determination and to understand the factors influencing it, the following diagrams are provided.



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Caption: Workflow for determining the solubility of a chemical compound.



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Caption: Key factors that determine the solubility of an acetal.

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